

In-Depth Technical Guide: 3-Methyl-4-(methylsulfonyl)phenol (CAS 14270-40-7)

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Compound of Interest

Compound Name: 3-Methyl-4-methylsulfonylphenol

Cat. No.: B166747

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and potential applications of 3-Methyl-4-(methylsulfonyl)phenol, CAS number 14270-40-7. Due to a noted discrepancy in initial inquiries, this document clarifies that CAS number 14270-40-7 corresponds to 3-Methyl-4-(methylsulfonyl)phenol and not 1-(2-Chloro-6-methylphenyl)-2-pyrrolidinone.

Chemical and Physical Properties

The fundamental properties of 3-Methyl-4-(methylsulfonyl)phenol are summarized in the table below, compiled from various chemical databases.^[1]

Property	Value	Source
Molecular Formula	C ₈ H ₁₀ O ₃ S	PubChem[1]
Molecular Weight	186.23 g/mol	PubChem[1]
IUPAC Name	3-methyl-4-(methylsulfonyl)phenol	PubChem[1]
CAS Number	14270-40-7	PubChem[1]
Appearance	Tan to pink-brown powder	ChemicalBook
XLogP3	0.6	PubChem[1]
Exact Mass	186.03506535 Da	PubChem[1]

Synthesis and Experimental Protocols

While a specific, detailed synthesis protocol for 3-Methyl-4-(methylsulfonyl)phenol was not readily available in the searched literature, a method for the closely related compound, 4-(methylsulfonyl)phenol, has been documented. This protocol can likely be adapted by starting with the appropriate methylated precursor.

Experimental Protocol: Synthesis of 4-(Methylsulfonyl)phenol[2][3][4]

This protocol describes the oxidation of 4-(methylthio)phenol to 4-(methylsulfonyl)phenol.

Materials:

- 4-(methylthio)phenol
- Oxone®
- Ethanol
- Water
- Ethyl acetate

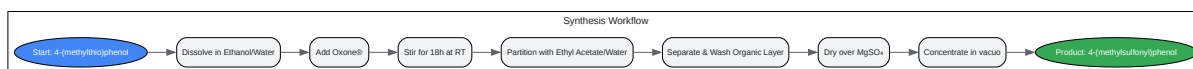
- Brine
- Magnesium sulfate

Procedure:

- Dissolve 4-(methylthio)phenol (0.50 g, 3.2 mmol) in a mixture of ethanol (10.0 mL) and water (10.0 mL) at room temperature.
- Add Oxone® (0.99 g, 6.5 mmol) portion-wise to the solution.
- Stir the reaction mixture for 18 hours at room temperature.
- After 18 hours, partition the mixture between ethyl acetate and water.
- Separate the organic layer and wash it with brine.
- Dry the organic layer over magnesium sulfate.
- Concentrate the solution under vacuum to yield 4-(methylsulfonyl)phenol as a semi-solid.

Yield: 0.60 g (96%)

LCMS Analysis: Calculated for $C_7H_9O_3S$ ($[M+H]^+$): $m/z = 173.0$; Found: 173.0.[2]



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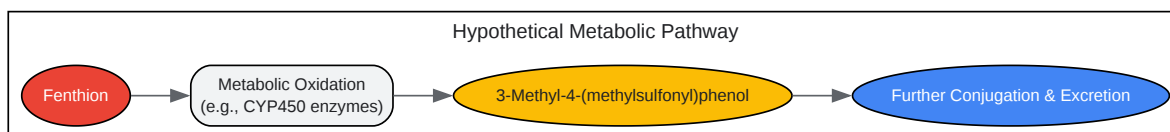
Caption: General workflow for the synthesis of 4-(methylsulfonyl)phenol.

Biological Activity and Potential Applications

Information regarding the specific biological activity of 3-Methyl-4-(methylsulfonyl)phenol is limited. It is listed in PubChem as a metabolite of the organothiophosphate insecticide Fenthion.[1] This suggests a potential role in toxicological and metabolic studies of Fenthion exposure.

The broader class of methylsulfonyl phenols is recognized for its utility in medicinal chemistry.[3] These compounds often serve as important building blocks in the synthesis of more complex molecules with potential therapeutic applications. The sulfonyl group can influence physicochemical properties such as solubility and metabolic stability, making it a valuable moiety in drug design.

While no specific signaling pathways involving 3-Methyl-4-(methylsulfonyl)phenol have been detailed in the available literature, a hypothetical metabolic pathway from its parent compound, Fenthion, can be conceptualized.



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Caption: Hypothetical metabolic pathway of Fenthion to its metabolite.

Analytical Methods

The analysis of phenols and cresols, including compounds like 3-Methyl-4-(methylsulfonyl)phenol, can be performed using several established analytical techniques. High-performance liquid chromatography (HPLC) with ultraviolet (UV) detection is a common method. For instance, a reverse-phase HPLC method with UV detection at 218 nm has been described for the analysis of phenol and cresol isomers.[4] Gas chromatography (GC) with flame ionization detection (FID) is another suitable technique that can offer good resolution of isomers.[4]

Suppliers

3-Methyl-4-(methylsulfonyl)phenol is available from various chemical suppliers as a research chemical. A partial list of suppliers includes:

- LGC Standards[5]
- AK Scientific, Inc.[6]

Safety Information

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, 3-Methyl-4-(methylsulfonyl)phenol is associated with the following hazards[1]:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

Standard laboratory safety precautions, including the use of personal protective equipment such as gloves and safety glasses, should be followed when handling this compound. Work should be conducted in a well-ventilated area.

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